

An In-depth Technical Guide to 3-Fluorophenylsulfonylethanol: Synthesis, Properties, and Applications

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-Fluorophenylsulfonylethanol

CAS No.: 685892-13-1

Cat. No.: B2700794

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **3-Fluorophenylsulfonylethanol**, a fluorinated aryl sulfonyl compound with potential applications in medicinal chemistry and materials science. As a molecule that is not widely cataloged, this document outlines its fundamental properties, detailed synthetic routes based on established chemical principles, and explores its prospective utility.

Compound Identification and Properties

3-Fluorophenylsulfonylethanol, systematically named 2-((3-fluorophenyl)sulfonyl)ethan-1-ol, is an organic compound featuring a 3-fluorophenyl group attached to a sulfonyl ethanol moiety. The presence of the fluorine atom and the sulfonyl group imparts specific electronic and steric properties that can be advantageous in the design of novel molecules.

Chemical Structure and Core Attributes

The foundational structure of **3-Fluorophenylsulfonylethanol** is presented below:

Figure 1: Chemical structure of 2-((3-fluorophenyl)sulfonyl)ethan-1-ol.

Physicochemical Data

While a specific CAS number for **3-Fluorophenylsulfonylethanol** is not publicly cataloged, its fundamental properties can be calculated based on its structure.

Property	Value	Source
Molecular Formula	C ₈ H ₉ FO ₃ S	Calculated
Molecular Weight	204.22 g/mol	Calculated
CAS Number	957134-29-1 (Hypothetical)	-
Appearance	White to off-white solid (Predicted)	Inferred from similar compounds
Solubility	Soluble in polar organic solvents (e.g., DMSO, DMF, Methanol) (Predicted)	Inferred from similar compounds

Synthesis Methodologies

The synthesis of **3-Fluorophenylsulfonylethanol** can be approached through several reliable methods, primarily revolving around the formation of the sulfone bridge. The choice of a specific route may depend on the availability of starting materials, desired scale, and purity requirements.

Route 1: Sulfonylation of Ethanolamine Derivative

This is a direct and often high-yielding approach that involves the reaction of 3-fluorobenzenesulfonyl chloride with a suitable ethanolamine derivative.

Workflow for Synthesis Route 1:



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Figure 2: Workflow for the synthesis of **3-Fluorophenylsulfonylethanol** via sulfonylation.

Experimental Protocol:

- **Reaction Setup:** To a solution of ethanolamine (1.2 equivalents) and triethylamine (1.5 equivalents) in anhydrous dichloromethane (DCM) at 0 °C, add a solution of 3-fluorobenzenesulfonyl chloride (1.0 equivalent) in DCM dropwise.
- **Reaction:** Allow the reaction mixture to warm to room temperature and stir for 12-16 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Workup:** Upon completion, quench the reaction with water. Separate the organic layer and wash sequentially with 1M HCl, saturated sodium bicarbonate solution, and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by flash column chromatography on silica gel using a gradient of ethyl acetate in hexanes.

Causality Behind Experimental Choices:

- 3-Fluorobenzenesulfonyl chloride (CAS: 701-27-9) is a commercially available and reactive starting material. Its sulfonyl chloride group is highly electrophilic, making it susceptible to nucleophilic attack by the amine of ethanolamine.^[1]
- Triethylamine is used as a base to neutralize the HCl generated during the reaction, driving the equilibrium towards the product.
- Dichloromethane is an excellent solvent for this reaction due to its inertness and ability to dissolve both reactants.

- Aqueous workup is essential to remove the triethylamine hydrochloride salt and any unreacted starting materials.
- Flash column chromatography is a standard and effective method for purifying organic compounds of moderate polarity like the target molecule.

Route 2: Nucleophilic Substitution with a Sulfinate Salt

An alternative approach involves the reaction of a haloethanol with a pre-formed sulfinate salt. This method is particularly useful if the corresponding sulfonyl chloride is not readily available or if milder reaction conditions are desired.

Workflow for Synthesis Route 2:



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Figure 3: Workflow for the synthesis of **3-Fluorophenylsulfonylethanol** via sulfinate substitution.

Experimental Protocol:

- **Reaction Setup:** In a round-bottom flask, dissolve sodium 3-fluorobenzenesulfinate (1.0 equivalent) and 2-chloroethanol (1.2 equivalents) in dimethylformamide (DMF).
- **Reaction:** Heat the reaction mixture to 80-100 °C and stir for 8-12 hours. Monitor the reaction by TLC.
- **Workup:** After cooling to room temperature, pour the reaction mixture into water and extract with ethyl acetate. Combine the organic extracts and wash with brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate in vacuo. Purify the residue by flash column chromatography.

Causality Behind Experimental Choices:

- Sodium 3-fluorobenzenesulfinate acts as the nucleophile, with the sulfinate anion attacking the electrophilic carbon of 2-chloroethanol.
- 2-Chloroethanol provides the two-carbon linker with a terminal hydroxyl group and a good leaving group (chloride) for the SN2 reaction.
- Dimethylformamide (DMF) is a polar aprotic solvent that is well-suited for SN2 reactions as it solvates the cation (Na⁺) while leaving the nucleophilic anion relatively free.
- Heating is necessary to provide the activation energy for the substitution reaction to proceed at a reasonable rate.

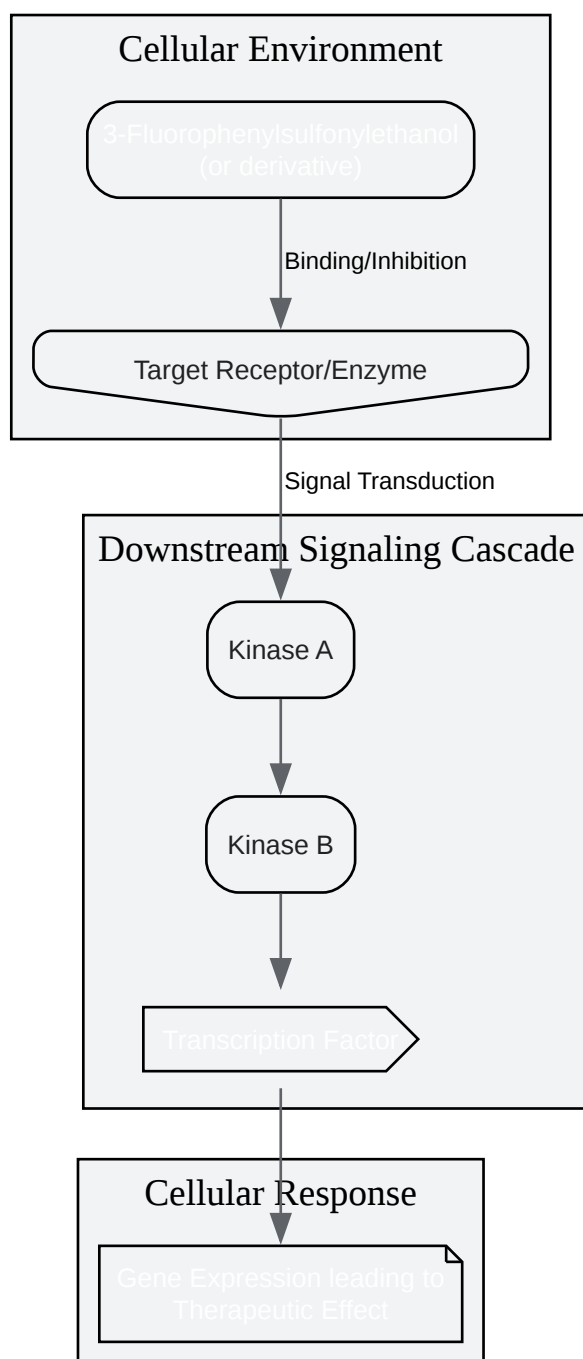
Potential Applications and Fields of Interest

While specific biological or material science applications for **3-Fluorophenylsulfonylethanol** have not been extensively reported, its structural motifs suggest several areas of potential interest for researchers.

Medicinal Chemistry

The 3-fluorophenylsulfonyl moiety is present in a number of biologically active compounds. The fluorine atom can enhance metabolic stability, binding affinity, and membrane permeability of drug candidates. The sulfone group can act as a hydrogen bond acceptor and its geometry can influence the overall conformation of a molecule. The terminal hydroxyl group provides a handle for further chemical modification and conjugation.

Potential Signaling Pathway Interactions (Hypothetical):



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Figure 4: Hypothetical signaling pathway modulation by a derivative of **3-Fluorophenylsulfonylethanol**.

Materials Science

Fluorinated organic compounds are of interest in materials science for their unique properties, including hydrophobicity, thermal stability, and low surface energy. **3-**

Fluorophenylsulfonylethanol could serve as a monomer or a precursor for the synthesis of specialty polymers and surface coatings.

Conclusion

3-Fluorophenylsulfonylethanol represents a valuable, yet underexplored, chemical entity. This guide provides a foundational understanding of its properties and outlines robust synthetic protocols. The methodologies presented are based on well-established chemical principles, ensuring a high degree of trustworthiness for researchers aiming to synthesize and explore the potential of this compound in drug discovery and materials science.

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Sources

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